

TQB3616 stability in different experimental conditions

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Compound of Interest

Compound Name: Culmerciclib

Cat. No.: B10830849

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TQB3616 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of TQB3616 in various experimental settings. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the reliable and effective use of TQB3616 in your research.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for TQB3616?

A1: For optimal stability, TQB3616 should be stored under specific conditions based on the expected duration of storage. For short-term storage (days to weeks), a temperature of 0 - 4°C is recommended.^[1] For long-term storage (months to years), the compound should be kept at -20°C in a dry, dark environment.^[1] If stored properly, TQB3616 has a shelf life of over two years.^[1]

Q2: How should TQB3616 be handled during shipping and routine laboratory use?

A2: TQB3616 is considered stable enough for shipment at ambient temperature as a non-hazardous chemical for the time typically spent in transit and customs.^[1] A study on its stability in plasma found it to be stable at room temperature for at least 23.5 hours, which provides a safe window for handling during experimental procedures.^[2]

Q3: Is TQB3616 susceptible to degradation from repeated freeze-thaw cycles?

A3: No, TQB3616 has demonstrated good stability through at least four freeze-thaw cycles, indicating that stock solutions and samples can be frozen and thawed multiple times without significant degradation.^[2]

Q4: What is the primary mechanism of action for TQB3616?

A4: TQB3616 is a small-molecule oral drug that inhibits cyclin-dependent kinases 4 and 6 (CDK4/6).^{[2][3]} Its primary mechanism is to reduce the phosphorylation of the retinoblastoma protein (Rb), which blocks the cell cycle progression from the G1 to the S phase, thereby inhibiting tumor cell proliferation.^{[2][4]}

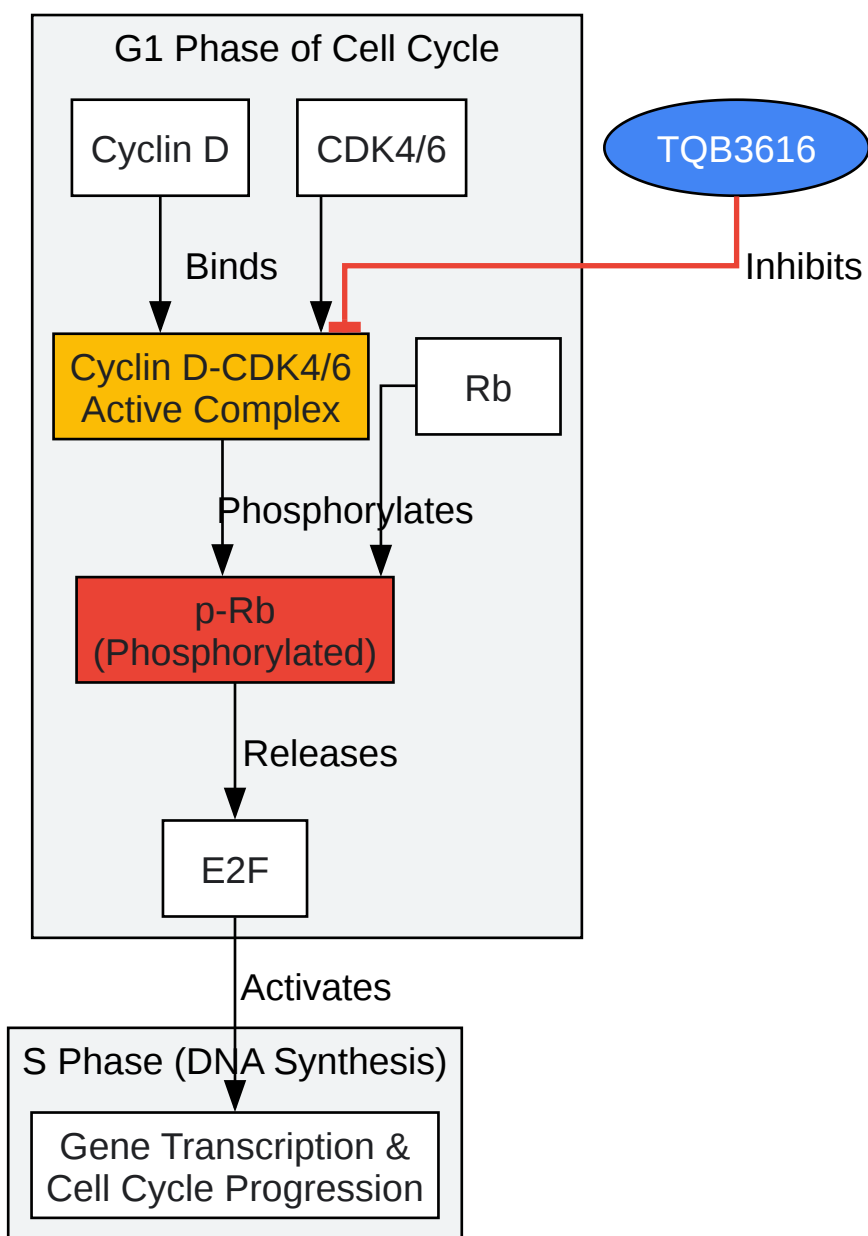
Stability Data Summary

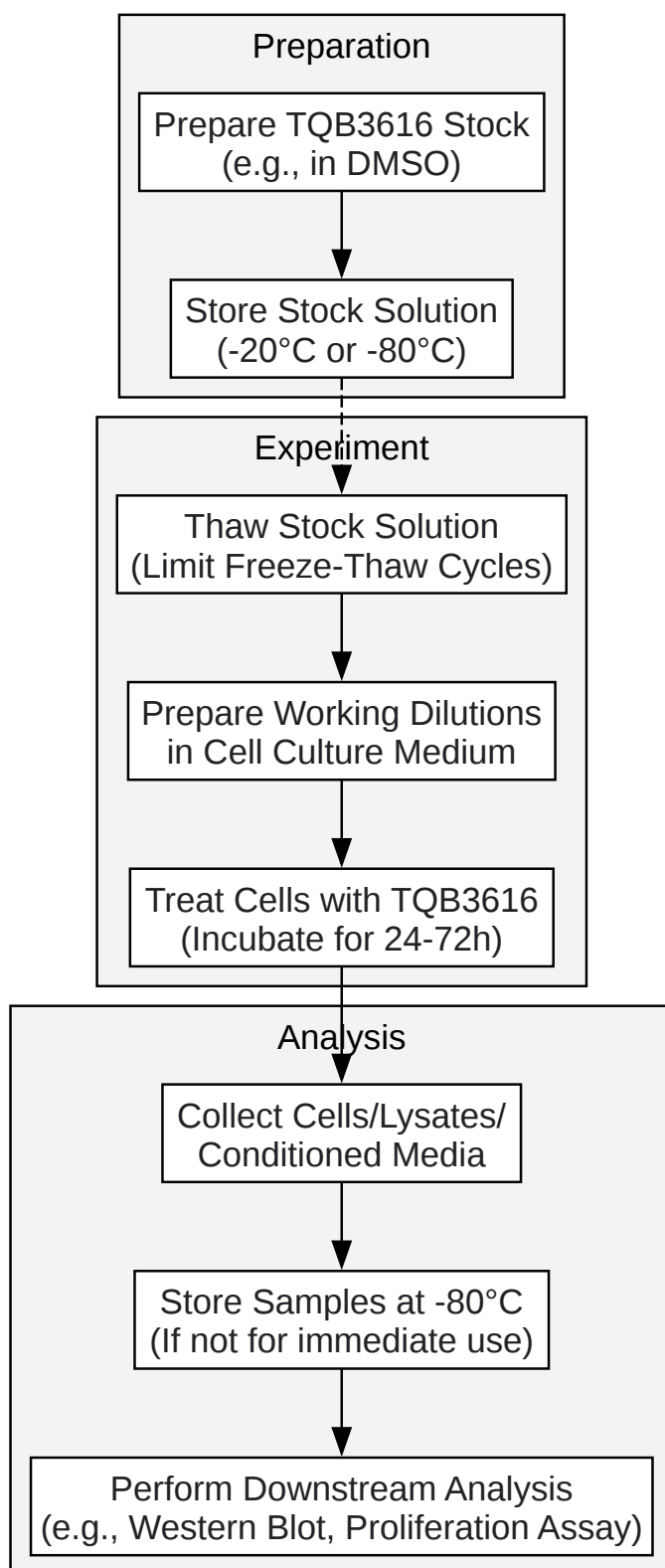
The stability of TQB3616 has been validated under several common experimental and storage conditions. The table below summarizes these findings for quick reference.

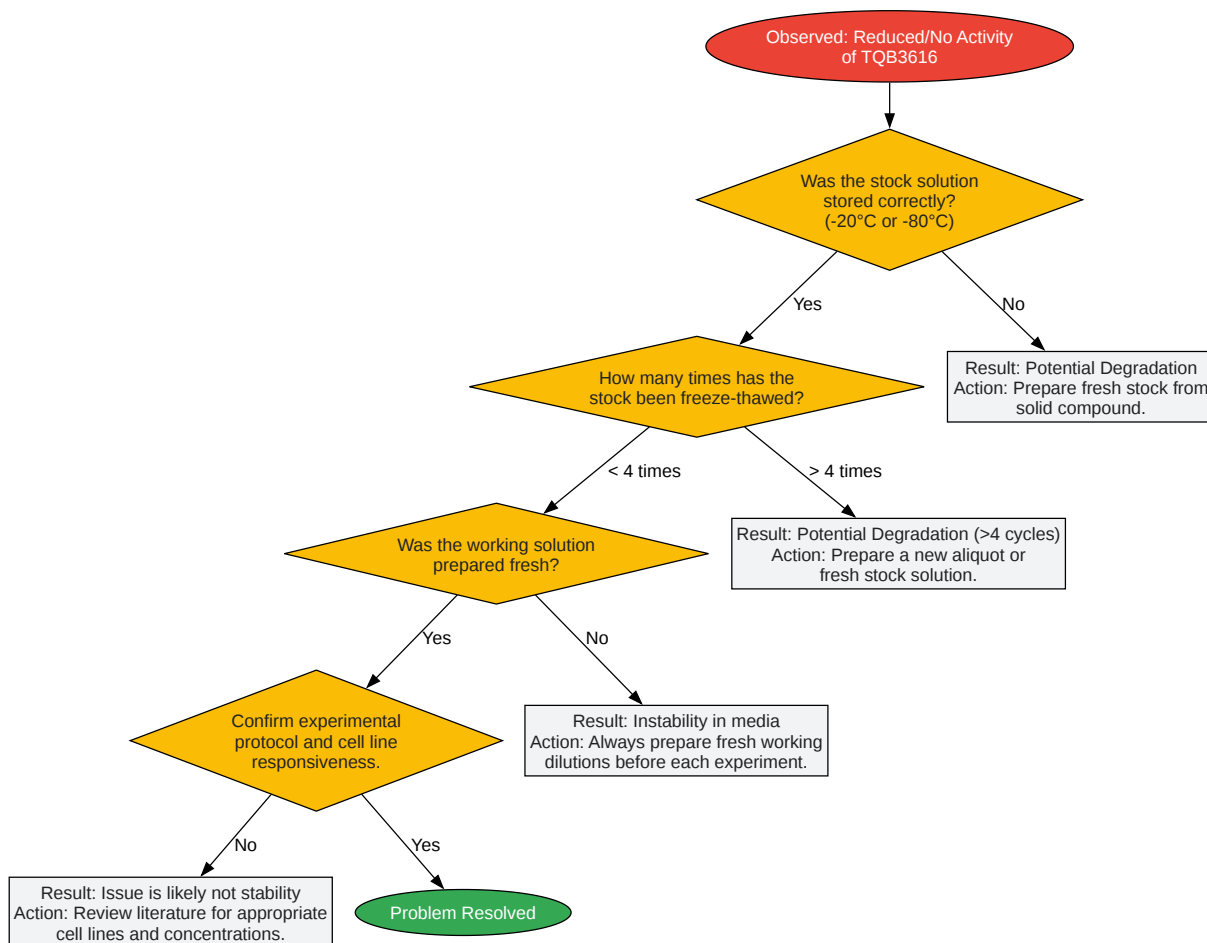
Condition	Matrix	Duration of Stability
Room Temperature	Plasma	At least 23.5 hours ^[2]
Freeze-Thaw Cycles	Plasma	Stable for at least 4 cycles ^[2]
Frozen Storage	Plasma	89 days at -20°C ^[2]
Deep-Frozen Storage	Plasma	89 days at -80°C ^[2]
Short-Term Storage	Solid Compound	Days to weeks at 0 - 4°C ^[1]
Long-Term Storage	Solid Compound	Months to years at -20°C ^[1]

Signaling Pathway and Experimental Workflows

Visual aids can help clarify complex processes. Below are diagrams illustrating the signaling pathway of TQB3616 and a typical experimental workflow.







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